

commercial suppliers of 4-Chloro-2-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Chloro-2-nitrobenzaldehyde

Cat. No.: B015764

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An In-Depth Technical Guide to Commercial Suppliers of **4-Chloro-2-nitrobenzaldehyde** for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the commercial landscape for **4-Chloro-2-nitrobenzaldehyde** (CAS No. 5551-11-1), a critical reagent in synthetic organic chemistry and a valuable building block in the development of novel therapeutics. As researchers, scientists, and drug development professionals, the purity, availability, and documentation of starting materials are paramount to the success and reproducibility of your work. This document offers an in-depth analysis of commercial suppliers, key technical specifications, and best practices for sourcing this important compound.

The Strategic Importance of 4-Chloro-2-nitrobenzaldehyde in Research and Development

4-Chloro-2-nitrobenzaldehyde is a versatile bifunctional molecule, featuring an aldehyde group susceptible to a wide range of nucleophilic additions and a chlorinated nitroaromatic ring that can undergo various transformations. The ortho-nitro group significantly influences the reactivity of the aldehyde and the chloro substituent, making it a valuable intermediate in the synthesis of complex molecular architectures.

Its applications are particularly prominent in the pharmaceutical industry. The nitro group can be readily reduced to an amine, a common functional group in bioactive molecules. The chlorine atom can be displaced via nucleophilic aromatic substitution, allowing for the introduction of diverse functionalities. These reactive handles make **4-Chloro-2-nitrobenzaldehyde** a key precursor in the synthesis of heterocyclic compounds, which form the core of many drug candidates. For instance, related nitrobenzaldehydes are utilized in the synthesis of Schiff bases and hydrazones, classes of compounds that have demonstrated significant potential as antifungal and antitubercular agents^[1].

Leading Commercial Suppliers and Product Offerings

A multitude of chemical suppliers offer **4-Chloro-2-nitrobenzaldehyde**, ranging from large, multinational corporations to smaller, specialized chemical providers. The choice of supplier will often depend on the scale of the research (from benchtop synthesis to pilot plant production), the required purity, and the level of documentation needed for regulatory purposes. Below is a comparative analysis of prominent suppliers.

Supplier	Product Number (Example)	Purity/Grade	Availability	Key Documentation
Sigma-Aldrich (Merck)	C4753	≥98%	In Stock	Certificate of Analysis (CoA), Safety Data Sheet (SDS)[2]
Biosynth	FC20029	Not specified	In Stock	Technical Data Sheet
Santa Cruz Biotechnology	sc-239035	Not specified	In Stock	Certificate of Analysis (CoA) available upon request[3]
Apollo Scientific	PC3953	Not specified	Varies	Technical Data
Spectrum Chemical	C2815	Not specified	In Stock	Certificate of Analysis (CoA), SDS[4]
BLD Pharm	BD137685	≥98%	In Stock	NMR, HPLC, LC-MS data available[5]
Pharmaffiliates	Not specified	Not specified	In Stock	Sample CoA, MSDS[6]
ECHEMI (Trader Platform)	Varies	Industrial and Pharma Grade	Varies by supplier	Varies by supplier[7]

Expert Insight: For early-stage research and discovery, suppliers like Sigma-Aldrich, Biosynth, and Santa Cruz Biotechnology are often preferred due to their established reputation, readily available stock, and comprehensive documentation. For process development and scale-up, it is crucial to engage with suppliers who can provide detailed impurity profiles and demonstrate batch-to-batch consistency. Platforms like ECHEMI can be useful for sourcing larger quantities, but thorough vetting of the actual manufacturer is essential.

Critical Technical Specifications and Their Implications

When procuring **4-Chloro-2-nitrobenzaldehyde**, a thorough evaluation of its technical specifications is non-negotiable. The following parameters, typically found on the Certificate of Analysis (CoA), are of utmost importance.

Physicochemical Properties

- CAS Number: 5551-11-1[2][3][6][8]
- Molecular Formula: C₇H₄ClNO₃[3][9]
- Molecular Weight: 185.56 g/mol [2][3][9]
- Appearance: Typically a powder
- Melting Point: Approximately 67 °C[8]

Workflow for Supplier Vetting:



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Caption: A logical workflow for the vetting and selection of a chemical supplier.

Purity and Impurities

The purity of **4-Chloro-2-nitrobenzaldehyde** is a critical factor that can significantly impact the outcome of a synthesis. Impurities can lead to side reactions, reduced yields, and the formation of difficult-to-remove byproducts.

Expert Insight: Always request a lot-specific CoA to assess the purity and the nature of any impurities. For drug development applications, an understanding of the impurity profile is essential for regulatory submissions. The presence of regioisomers, such as 2-Chloro-4-nitrobenzaldehyde[10] or other chlorinated nitrobenzaldehydes, can be particularly problematic.

Safety, Handling, and Storage Protocols

Proper handling and storage of **4-Chloro-2-nitrobenzaldehyde** are crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Hazard Identification

Based on available Safety Data Sheets (SDS), **4-Chloro-2-nitrobenzaldehyde** is associated with the following hazards:

- Skin Irritation: Causes skin irritation[9].
- Eye Irritation: Causes serious eye irritation[9].
- Respiratory Irritation: May cause respiratory irritation[9].

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, eye protection, and a face shield[11]. A dust mask (e.g., N95) is also recommended.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood[7].
- Hygiene: Wash hands thoroughly after handling. Contaminated work clothing should not be allowed out of the workplace.

Storage Conditions

- Temperature: Store in a cool, dry, and well-ventilated place[7]. Some suppliers recommend storage at 10°C - 25°C[8].
- Container: Keep the container tightly closed[7].
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.

Experimental Protocol: Safe Weighing and Dispensing

- Preparation: Don appropriate PPE, including gloves, safety glasses, and a lab coat. Ensure the chemical fume hood is functioning correctly.
- Work Area: Place a weigh boat on a calibrated analytical balance inside the fume hood.
- Dispensing: Carefully open the container of **4-Chloro-2-nitrobenzaldehyde**. Using a clean spatula, transfer the desired amount of the powder to the weigh boat. Avoid generating dust.
- Closure: Securely close the container of **4-Chloro-2-nitrobenzaldehyde**.
- Cleanup: Clean the spatula and any contaminated surfaces within the fume hood. Dispose of any contaminated materials (e.g., weigh boat, gloves) in a designated chemical waste container.

Conclusion

The selection of a commercial supplier for **4-Chloro-2-nitrobenzaldehyde** is a critical decision for any research or drug development program. By carefully considering the factors outlined in this guide, including supplier reputation, product specifications, and safety protocols, scientists can ensure a reliable and safe supply of this important chemical intermediate. A thorough understanding of the technical data and a proactive approach to supplier communication are the cornerstones of successful chemical procurement.

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